

# Benzyl Tiglate: A Technical Guide to Safety, Toxicity, and Handling

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Benzyl tiglate** (CAS No. 37526-88-8) is an unsaturated ester with a characteristic spicy, herbaceous, and fruity aroma. It finds application in the flavor and fragrance industries. As with any chemical substance, a thorough understanding of its safety and toxicity profile is paramount for safe handling and use in research and development. This technical guide provides an in-depth overview of the available safety, toxicity, and handling information for **benzyl tiglate**, targeted at professionals in scientific research and drug development.

#### **Hazard Identification and Classification**

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a framework for the hazardous properties of chemicals. However, the classification for **benzyl tiglate** can vary between suppliers. A summary of the potential hazards is presented below.

Table 1: GHS Hazard Classification for Benzyl Tiglate



Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Acute Toxicity (Oral)	H302: Harmful if swallowed[1]	☑alt text	Warning
Skin Corrosion/Irritation	H315: Causes skin irritation[1][2]	☑alt text	Warning
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation[1]	☑alt text	Warning
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation[1]	☑alt text	Warning

Note: Some suppliers do not classify **benzyl tiglate** as hazardous.

**Precautionary Statements:** 

A comprehensive list of precautionary statements is crucial for safe handling. The following are commonly associated with **benzyl tiglate**:

- Prevention: P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[1]
- Response: P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P330 (Rinse mouth), P302+P352 (IF ON SKIN: Wash with plenty of water), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P332+P313 (If skin irritation occurs: Get medical advice/attention), P337+P313 (If eye irritation persists: Get medical advice/attention), P362 (Take off contaminated clothing and wash before reuse).[1]



- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[1]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[1]

### **Toxicological Data**

Toxicological data provides quantitative information on the potential adverse effects of a substance.

Table 2: Summary of Toxicological Data for Benzyl Tiglate

Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 5000 mg/kg	(Moreno, 1979d) as cited in[3]
Skin Irritation	Human	Dermal	No irritation at 10% in petrolatum	[3]
Genotoxicity (Ames Test)	S. typhimurium	In vitro	Non-mutagenic	Data from read- across analog benzyl trans-2- methyl-2- butenoate[4]
Genotoxicity (Micronucleus Test)	-	In vitro	Non-clastogenic	Data from read- across analog benzyl trans-2- methyl-2- butenoate[4]

## **Experimental Protocols**

Detailed experimental protocols for the toxicological assessment of chemicals are outlined in the OECD Guidelines for the Testing of Chemicals. These standardized methods ensure the reliability and comparability of data.



## **Acute Oral Toxicity (OECD 423)**

The acute toxic class method is a stepwise procedure using a limited number of animals.

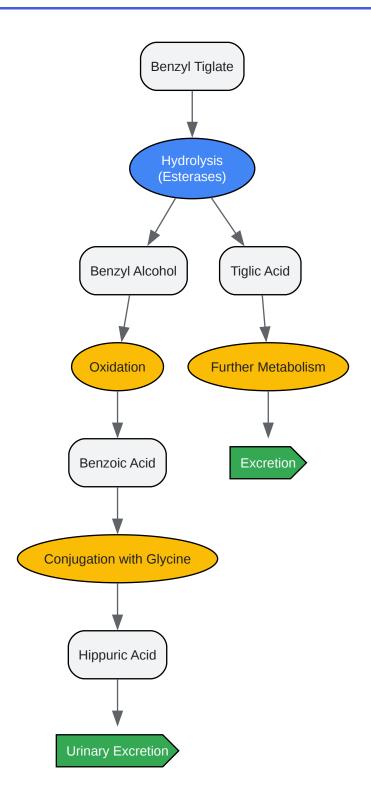












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